

Synonyms and alternative names for C.I. Acid Red 119

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C.I. Acid Red 119: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

C.I. **Acid Red 119** is a synthetic disazo dye that sees primary application in the dyeing of textiles, leather, and paper.[1] In the biomedical field, it is also recognized for its use as a biological stain. This technical guide provides a detailed overview of C.I. **Acid Red 119**, including its various synonyms and alternative names, key chemical and physical properties, and a representative protocol for its application in histological staining. It is important to note that while the toxicological effects of this dye have been a subject of study, particularly in the context of its bioremediation, there is no information available in the current scientific literature linking C.I. **Acid Red 119** to specific cellular signaling pathways.

Synonyms and Alternative Names

C.I. **Acid Red 119** is known by a multitude of synonyms and trade names, which can often be a source of confusion in research and application. The following table provides a comprehensive list of these alternative designations.



Primary Designations	Synonyms & Trade Names
C.I. Acid Red 119	Acid Maroon LFS
C.I. 262085	Acid Milling Bordeaux C
CAS No: 12220-20-1	Acid Red 119 125%
CAS No: 70210-06-9	Acid Red No 11
Acid Red V	Airedale Red Brown VBM
Weak Acid Red Brown V	Akacid Bordeaux S 125%
Alto Milling Red Brown V 100%	
Aminyl Red Brown F-VL	
Best Acid Milling Red Brown V	
Chenitan Maroon V	
Doracid Red Brown V	_
Everacid Red Brown N-V	_
Haricid Maroon V 150%	_
Intrapel Bordeaux F-	

Chemical and Physical Properties

A summary of the key quantitative data for C.I. **Acid Red 119** is presented in the table below for easy reference and comparison.



Property	Value	Reference
Molecular Formula	C31H25N5Na2O6S2	[1]
Molecular Weight	637.67 g/mol	[1]
C.I. Number	262085	[1]
CAS Numbers	12220-20-1, 70210-06-9	[1]
Solubility	Soluble in water.	
Appearance	Red powder.	_

Experimental Protocol: Histological Staining

While a specific, validated protocol for C.I. **Acid Red 119** as a histological stain is not readily available in the literature, the following procedure is adapted from standard protocols for acid dyes and can serve as a starting point for methodology development. Acid dyes, being anionic, stain basic components of the cell, primarily proteins in the cytoplasm, muscle, and connective tissue.

I. Materials

- C.I. Acid Red 119 powder
- Distilled water
- · Glacial acetic acid
- Paraffin-embedded tissue sections on slides
- Xylene
- Ethanol (100%, 95%, 70%)
- Hematoxylin (e.g., Harris's or Mayer's)
- Acid alcohol (1% HCl in 70% ethanol)



- Scott's tap water substitute or other bluing agent
- Mounting medium
- II. Preparation of Staining Solution
- Stock Solution (1% w/v): Dissolve 1 g of C.I. Acid Red 119 powder in 100 mL of distilled water.
- Working Solution (0.5% w/v): Dilute the stock solution 1:1 with distilled water. Add 0.5 mL of glacial acetic acid per 100 mL of working solution to achieve an acidic pH, which enhances staining.
- III. Staining Procedure
- Deparaffinization and Rehydration:
 - Immerse slides in two changes of xylene for 5 minutes each.
 - Transfer through two changes of 100% ethanol for 3 minutes each.
 - Transfer through two changes of 95% ethanol for 3 minutes each.
 - Hydrate in 70% ethanol for 3 minutes.
 - Rinse in running tap water.
- Nuclear Staining:
 - Immerse in a filtered hematoxylin solution for 5-10 minutes.
 - Rinse in running tap water.
 - Differentiate briefly in acid alcohol (1-3 seconds).
 - Wash in running tap water.
 - Blue the sections in Scott's tap water substitute or an equivalent for 1-2 minutes.



- Wash in running tap water.
- Counterstaining with C.I. Acid Red 119:
 - Immerse slides in the 0.5% C.I. Acid Red 119 working solution for 3-5 minutes. The optimal time may need to be determined empirically.
 - Briefly rinse in distilled water to remove excess stain.
- · Dehydration and Mounting:
 - Dehydrate through graded alcohols: 95% ethanol (2 changes, 1 minute each) and 100% ethanol (2 changes, 1 minute each).
 - Clear in two changes of xylene for 3 minutes each.
 - Mount with a permanent mounting medium.

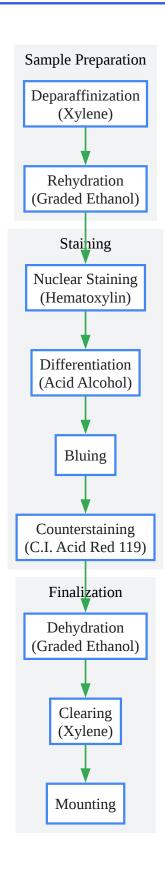
IV. Expected Results

- Nuclei: Blue/Purple
- Cytoplasm, Muscle, Keratin: Shades of red
- Collagen: May stain a lighter shade of red or remain unstained, depending on the tissue and differentiation.

Logical Workflow for Histological Staining

The following diagram illustrates the sequential steps involved in the histological staining protocol using C.I. **Acid Red 119**.





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Fig. 1: Histological staining workflow with C.I. Acid Red 119.



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